

# Chelidamic acid CAS number and molecular weight

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An In-depth Technical Guide to Chelidamic Acid

### **Core Substance Identification and Properties**

**Chelidamic acid**, a heterocyclic organic compound, is a molecule of significant interest in various scientific fields, from neurobiology to materials science. This guide provides a comprehensive overview of its chemical properties, biological activities, and relevant experimental protocols for researchers, scientists, and drug development professionals.

### **Chemical and Physical Data**

The fundamental properties of **Chelidamic acid** are summarized in the table below. These data are essential for its handling, formulation, and application in experimental settings.



Property	Value	Citations	
CAS Number	138-60-3	[1]	
Molecular Weight	183.12 g/mol (anhydrous [2]		
Molecular Formula	C7H5NO5	[2]	
IUPAC Name	4-oxo-1H-pyridine-2,6- dicarboxylic acid	[3]	
Synonyms	4-Hydroxypyridine-2,6- dicarboxylic acid, 4-Oxo-1,4- dihydropyridine-2,6- dicarboxylic acid, NSC 3983	[3]	
Appearance	White to off-white or yellow solid/powder		
Melting Point	267-270 °C (decomposes)	_	
Solubility	Soluble in 1 M NH <sub>4</sub> OH (50 mg/mL), DMSO (36 mg/mL)		

## **Biological Activity and Applications**

Chelidamic acid exhibits a range of biological activities, with its most prominent role being a potent inhibitor of glutamate decarboxylase (GAD), the critical enzyme responsible for the synthesis of the inhibitory neurotransmitter GABA. This activity underpins its use in neuroscience research. Additionally, it has been explored for its anti-inflammatory and whitening effects, making it a person of interest in cosmetics and pharmaceuticals. Its ability to chelate metal ions has led to its use in analytical chemistry, specifically in high-performance chelation ion chromatography for the speciation of iron.

## **Quantitative Biological Data**



Parameter	Value	Target Organism/System	Citations
Ki (Glutamate Decarboxylase)	33 μΜ	Rat Brain	

# Experimental Protocols Synthesis of Chelidamic Acid from Chelidonic Acid

A common and efficient method for synthesizing **Chelidamic acid** is through the amination of its precursor, Chelidonic acid. The following protocol is adapted from established literature.

#### Materials:

- Chelidonic acid
- Concentrated ammonium hydroxide (NH<sub>4</sub>OH)
- Hydrochloric acid (HCl) for pH adjustment (if necessary)
- Deionized water
- Reaction vessel with reflux condenser
- Stirring apparatus
- Filtration apparatus (e.g., Buchner funnel)

#### Procedure:

- Dissolution: Dissolve Chelidonic acid in concentrated ammonium hydroxide within the reaction vessel.
- Reflux: Heat the mixture to reflux for 6-8 hours. During this period, it is crucial to maintain a
  pH above 9. Additional ammonium hydroxide can be added as needed to ensure the basicity
  of the solution.



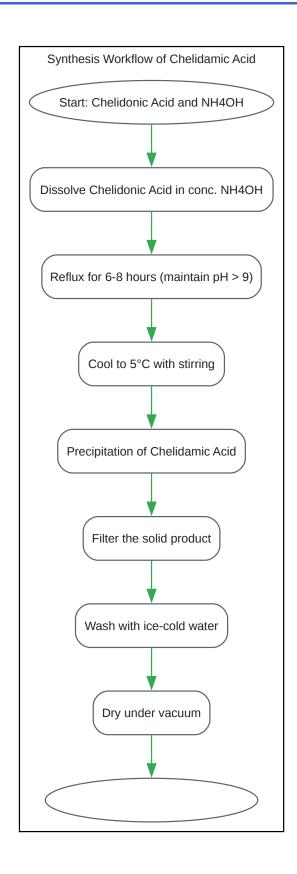




- Cooling and Precipitation: After the reflux period, cool the reaction mixture to room temperature, and then further cool to approximately 5°C in an ice bath with stirring.
- Acidification (Optional): If the product does not precipitate sufficiently, carefully acidify the solution with HCl to a pH of 1 to induce precipitation of Chelidamic acid.
- Filtration: Collect the precipitated solid product by filtration using a Buchner funnel.
- Washing: Wash the collected solid with a small amount of ice-cold water to remove any remaining impurities.
- Drying: Dry the purified **Chelidamic acid** under a vacuum to obtain the final product.

The workflow for the synthesis of **Chelidamic acid** can be visualized as follows:





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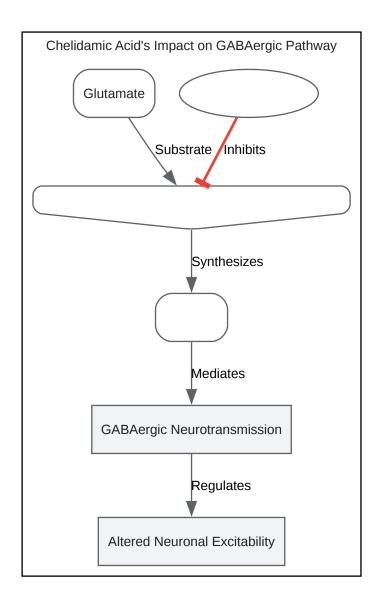
Synthesis Workflow of Chelidamic Acid



## Mechanism of Action: Inhibition of Glutamate Decarboxylase

The primary mechanism through which **Chelidamic acid** exerts its biological effects in the central nervous system is by inhibiting Glutamate Decarboxylase (GAD). GAD is the rate-limiting enzyme in the synthesis of gamma-aminobutyric acid (GABA), the main inhibitory neurotransmitter in the brain. By inhibiting GAD, **Chelidamic acid** reduces the production of GABA from glutamate. This leads to a decrease in GABAergic neurotransmission, which can have significant downstream effects on neuronal excitability.

The logical relationship of this signaling pathway is depicted below:





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#### Inhibition of GABA Synthesis by Chelidamic Acid

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#### References

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